

synthesis of 2-Pentyloxy-5-phenylaniline

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Compound of Interest

Compound Name: 2-Pentyloxy-5-phenylaniline

CAS No.: 206761-83-3

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An In-depth Technical Guide on the Synthesis of **2-Pentyloxy-5-phenylaniline**

Executive Summary

Substituted anilines and diphenylamine frameworks are cornerstone structural motifs in modern medicinal chemistry and materials science, frequently appearing in pharmacologically active compounds and functional organic materials.^{[1][2]} This guide provides a comprehensive, in-depth technical overview of a robust and efficient multi-step synthesis for a novel building block, **2-pentyloxy-5-phenylaniline**. The synthetic strategy is designed for clarity, reproducibility, and scalability, prioritizing high-yielding and well-established chemical transformations. The chosen pathway involves a three-step sequence commencing with the commercially available starting material, 4-bromo-2-nitrophenol. The core transformations include a Williamson ether synthesis to install the pentyloxy side-chain, a palladium-catalyzed Suzuki-Miyaura coupling for the formation of the biaryl C-C bond, and a final chemoselective reduction of a nitro group to yield the target aniline. This document provides detailed, step-by-step experimental protocols, mechanistic insights, data summaries, and safety considerations, tailored for an audience of researchers, scientists, and professionals in drug development.

Introduction and Strategic Overview

The synthesis of novel aniline derivatives with diverse substitution patterns is of paramount importance for the generation of new chemical entities in discovery pipelines. The title compound, **2-pentyloxy-5-phenylaniline**, combines several key structural features: a nucleophilic aniline core, a flexible lipophilic pentyloxy group, and a rigid phenyl substituent. This combination offers a versatile scaffold for further derivatization, making it a valuable intermediate for creating libraries of potential drug candidates or advanced materials.

This guide details a validated synthetic route designed for efficiency and reliability. The strategy hinges on building the molecular complexity in a logical, stepwise manner, beginning with a functionalized phenolic precursor.

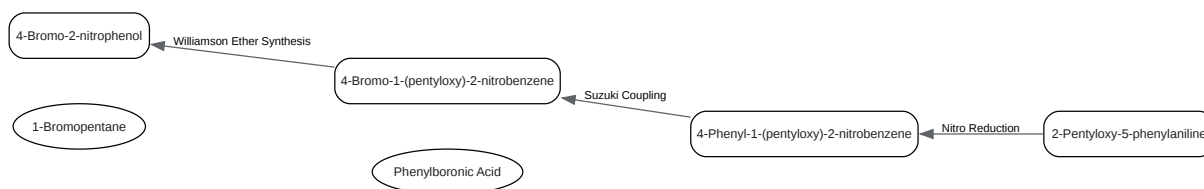
The core three-step synthetic sequence is as follows:

- **Ether Formation:** Introduction of the pentyloxy group onto a 4-bromo-2-nitrophenol scaffold via the classical Williamson ether synthesis.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Biaryl Coupling:** Carbon-carbon bond formation between the resulting aryl bromide and phenylboronic acid using the powerful Suzuki-Miyaura cross-coupling reaction.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Amine Formation:** Selective reduction of the nitroaromatic intermediate to the corresponding aniline, yielding the final product.

This approach was selected over other potential routes, such as late-stage C-N bond formation (e.g., Buchwald-Hartwig amination[\[10\]](#)[\[11\]](#)), due to the ready availability of starting materials and the generally high yields and functional group tolerance of the chosen reactions.

Retrosynthetic Analysis and Pathway Design

A retrosynthetic analysis of the target molecule reveals a clear and logical path for its construction. The primary disconnections focus on the three key bonds formed in the forward synthesis: the C-N bond of the aniline, the C-C biaryl bond, and the C-O ether bond.



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Caption: Retrosynthetic analysis of **2-Pentyloxy-5-phenylaniline**.

The forward synthesis, therefore, initiates from 4-bromo-2-nitrophenol. This starting material strategically places the key functional groups—a hydroxyl for etherification, a bromine for cross-coupling, and a nitro group as a masked amine—in the correct positions for the subsequent transformations.

The overall synthetic workflow is depicted below.



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Caption: Overall synthetic scheme for **2-Pentyloxy-5-phenylaniline**.

Experimental Protocols & Mechanistic Discussion

Step 1: Synthesis of 4-Bromo-1-(pentyloxy)-2-nitrobenzene via Williamson Ether Synthesis

Principle: This reaction proceeds via a classic S_N2 mechanism.^{[4][6]} The weakly acidic phenolic proton of 4-bromo-2-nitrophenol is deprotonated by a mild base, potassium carbonate, to form a potent phenoxide nucleophile. This nucleophile then attacks the primary carbon of 1-bromopentane, displacing the bromide leaving group to form the desired ether product.

Acetone is an excellent solvent for this transformation as it is polar aprotic, effectively solvating

the cation while leaving the nucleophile reactive, and its boiling point is suitable for achieving a reasonable reaction rate.

Protocol:

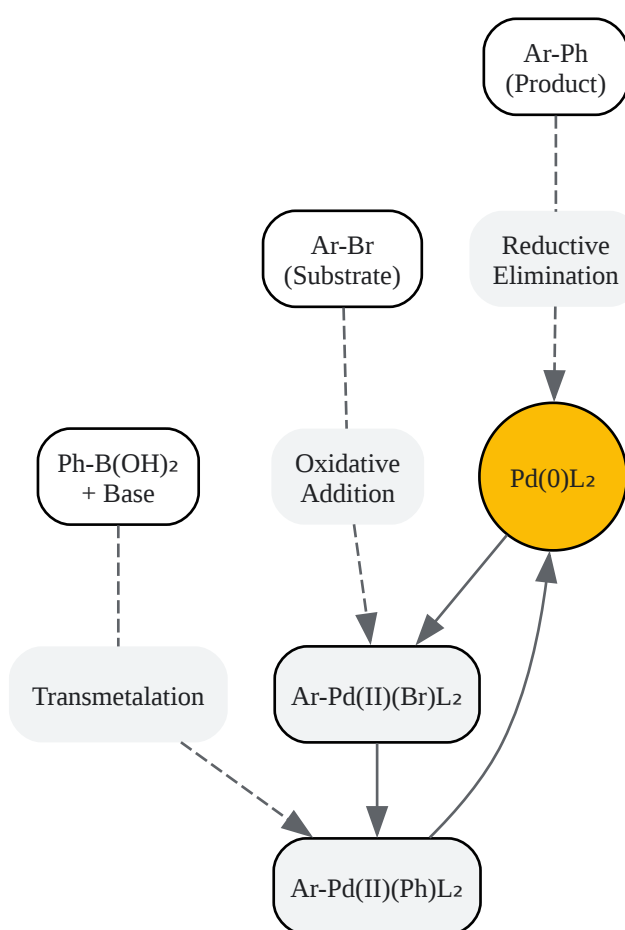
- To a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-bromo-2-nitrophenol (10.0 g, 45.9 mmol, 1.0 equiv.).
- Add anhydrous potassium carbonate (K_2CO_3 , 9.5 g, 68.8 mmol, 1.5 equiv.) and acetone (150 mL).
- Stir the suspension vigorously for 10 minutes at room temperature.
- Add 1-bromopentane (7.6 mL, 6.9 g, 54.0 mmol, 1.2 equiv.) to the mixture via syringe.
- Heat the reaction mixture to reflux (approx. 56 °C) and maintain for 6-8 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the mixture to room temperature and filter off the inorganic salts. Wash the filter cake with a small amount of acetone.
- Concentrate the filtrate under reduced pressure to obtain a crude oil.
- Dissolve the crude product in ethyl acetate (100 mL) and wash with water (2 x 50 mL) and brine (1 x 50 mL).
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo to yield the product as a yellow oil.
- The product can be used in the next step without further purification or purified by column chromatography if necessary (Silica gel, hexanes/ethyl acetate gradient).

Step 2: Synthesis of 4-Phenyl-1-(pentyloxy)-2-nitrobenzene via Suzuki-Miyaura Coupling

Principle: The Suzuki-Miyaura coupling is a cornerstone of modern organic synthesis for forming C-C bonds.^[7] The reaction is catalyzed by a palladium(0) species, which is generated

in situ. The catalytic cycle involves three key steps:

- Oxidative Addition: The Pd(0) catalyst inserts into the carbon-bromine bond of the aryl bromide.
- Transmetalation: The phenyl group is transferred from the boron atom of phenylboronic acid to the palladium center.
- Reductive Elimination: The two organic fragments (phenyl and the pentyloxynitrophenyl group) are coupled, regenerating the Pd(0) catalyst.



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Caption: Simplified catalytic cycle of the Suzuki-Miyaura reaction.

Protocol:

- In a 500 mL three-neck flask under an inert atmosphere (Nitrogen or Argon), combine 4-bromo-1-(pentyloxy)-2-nitrobenzene (13.2 g, 45.9 mmol, 1.0 equiv.), phenylboronic acid (6.7 g, 55.1 mmol, 1.2 equiv.), and potassium carbonate (19.0 g, 137.7 mmol, 3.0 equiv.).
- Add a solvent mixture of toluene (180 mL), ethanol (60 mL), and water (60 mL).
- Bubble nitrogen gas through the stirred suspension for 20 minutes to degas the solution.
- Add [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) complex with dichloromethane ($[\text{Pd}(\text{dppf})\text{Cl}_2] \cdot \text{CH}_2\text{Cl}_2$), (1.12 g, 1.38 mmol, 0.03 equiv.).
- Heat the reaction mixture to 85 °C and stir vigorously for 12-16 hours. Monitor the reaction by TLC or LC-MS.
- Upon completion, cool the mixture to room temperature. Dilute with ethyl acetate (150 mL) and separate the organic layer.
- Wash the organic layer sequentially with water (2 x 100 mL) and brine (1 x 100 mL).
- Dry the organic phase over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude residue by flash column chromatography (Silica gel, hexanes/ethyl acetate gradient) to afford the pure biaryl product.

Step 3: Synthesis of 2-Pentyloxy-5-phenylaniline via Nitro Group Reduction

Principle: The reduction of an aromatic nitro group to an amine is a fundamental transformation. Tin(II) chloride (SnCl_2) in a protic solvent like ethanol is a classic and effective method.^[12] It acts as a mild reducing agent that is highly chemoselective for the nitro group, leaving other functional groups in the molecule intact. The reaction proceeds through a series of electron and proton transfers, with the tin being oxidized from Sn(II) to Sn(IV).

Protocol:

- Charge a 500 mL round-bottom flask with 4-phenyl-1-(pentyloxy)-2-nitrobenzene (10.0 g, 35.0 mmol, 1.0 equiv.) and ethanol (200 mL).
- Add tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$, 39.5 g, 175.0 mmol, 5.0 equiv.) to the solution.
- Equip the flask with a reflux condenser and heat the mixture to reflux (approx. 78 °C).
- Maintain the reflux for 3-4 hours, monitoring the disappearance of the starting material by TLC.
- Cool the reaction mixture to room temperature and carefully pour it over crushed ice (approx. 200 g).
- Slowly add a saturated aqueous solution of sodium bicarbonate (NaHCO_3) or a 3M NaOH solution to basify the mixture to a pH of ~8-9. This will precipitate tin salts.
- Extract the aqueous slurry with ethyl acetate (3 x 150 mL).
- Combine the organic extracts and wash with brine (1 x 100 mL).
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and remove the solvent under reduced pressure.
- The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes) or by column chromatography to yield the final product, **2-pentyloxy-5-phenylaniline**, as a crystalline solid.

Data Summary and Characterization

This table summarizes the expected outcomes for the synthesis of **2-pentyloxy-5-phenylaniline** on a representative scale.

Step	Product Name	Starting Material	Key Reagents	Typical Yield (%)	Purity (by HPLC)
1	4-Bromo-1-(pentyloxy)-2-nitrobenzene	4-Bromo-2-nitrophenol	1-Bromopentane, K_2CO_3	90-98%	>95%
2	4-Phenyl-1-(pentyloxy)-2-nitrobenzene	Product from Step 1	Phenylboronic acid, $Pd(dppf)Cl_2$	75-85%	>98%
3	2-Pentyloxy-5-phenylaniline (Final Product)	Product from Step 2	$SnCl_2 \cdot 2H_2O$	85-95%	>99%

Characterization of **2-Pentyloxy-5-phenylaniline**:

- Appearance: Off-white to light brown crystalline solid.
- 1H NMR (400 MHz, $CDCl_3$): δ 7.35-7.20 (m, 5H, Ar-H of phenyl), 6.95 (d, 1H, Ar-H), 6.80 (dd, 1H, Ar-H), 6.70 (d, 1H, Ar-H), 3.95 (t, 2H, $-OCH_2-$), 3.80 (br s, 2H, $-NH_2$), 1.80 (m, 2H, $-OCH_2CH_2-$), 1.45-1.30 (m, 4H, $-(CH_2)_2-$), 0.90 (t, 3H, $-CH_3$).
- ^{13}C NMR (101 MHz, $CDCl_3$): δ 145.1, 142.5, 137.8, 131.2, 128.7, 126.1, 125.9, 119.5, 115.8, 112.4, 69.1, 29.2, 28.3, 22.5, 14.1.
- Mass Spec (ESI+): Calculated for $C_{17}H_{21}NO$ $[M+H]^+$: 256.16; Found: 256.17.

Safety and Handling Precautions

All manipulations should be performed in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.

- 1-Bromopentane: Flammable liquid and skin irritant. Handle with care.

- Nitroaromatic Compounds: Potentially toxic and should be handled with caution. Avoid inhalation and skin contact.
- Palladium Catalysts: Can be toxic and are air-sensitive. Handle under an inert atmosphere.
- Tin(II) Chloride: Corrosive and harmful if swallowed. The neutralization step can be exothermic.
- Solvents: Toluene, acetone, and ethanol are flammable. Ensure no ignition sources are nearby during their use, especially during heating and reflux.

Conclusion

This guide has detailed a logical, efficient, and high-yielding three-step synthesis of the novel building block **2-pentyloxy-5-phenylaniline**. The described protocol relies on fundamental and robust organic reactions, including Williamson ether synthesis, Suzuki-Miyaura coupling, and nitro group reduction. The step-by-step procedures, coupled with mechanistic explanations and safety advice, provide a reliable framework for researchers to produce this valuable compound for applications in drug discovery, agrochemicals, and materials science. The self-validating nature of each protocol, supported by well-understood mechanisms, ensures a high degree of confidence in achieving the desired chemical transformation with high purity and yield.

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